

# Ionomycin: A Technical Guide to its Chemical Structure, Physical Properties, and Cellular Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Ionomycin*

Cat. No.: *B1663694*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ionomycin** is a potent and selective calcium ionophore, an antibiotic, and a valuable tool in biological research. Produced by the bacterium *Streptomyces conglobatus*, it is widely used to increase the intracellular concentration of calcium ions ( $\text{Ca}^{2+}$ ) and to study calcium-dependent signaling pathways. This technical guide provides an in-depth overview of the chemical structure, physical properties, and key experimental applications of **Ionomycin**, with a focus on its role in activating cellular signaling cascades.

## Chemical Structure and Physical Properties

**Ionomycin** is a polyether antibiotic with a complex structure that includes a  $\beta$ -diketone and a carboxylic acid group, which together form a chelation site for divalent cations, showing a high affinity for  $\text{Ca}^{2+}$ . It possesses 14 chiral centers, contributing to its specific biological activity.

**Ionomycin** is commercially available as a free acid and as a calcium salt.

## Table 1: Chemical and Physical Properties of Ionomycin (Free Acid)

| Property          | Value  | References |
|-------------------|--|------------|
| Molecular Formula | C <sub>41</sub> H <sub>72</sub> O <sub>9</sub>   |            |
| Molar Mass        | 709.0050 g/mol   |            |
| IUPAC Name        | (4R,6S,8S,10Z,12R,14R,16E,18R,19R,20S,21S)-11,19,21-trihydroxy-22-[(2S,5S)-5-[(2R,5S)-5-[(1R)-1-hydroxyethyl]-5-methyloxolan-2-yl]-5-methyloxolan-2-yl]-4,6,8,12,14,18,20-heptamethyl-9-oxodocosa-10,16-dienoic acid |            |
| Appearance        | Colorless Solid  |            |
| Solubility        | Insoluble in water. Soluble in DMSO, ethanol, methanol, DMF, fats, heptane, and hexane.  |            |
| Storage           | Store at -20°C.  |            |
| Stability         | In solution, stable for several months at -20°C. Light-sensitive.  |            |

**Table 2: Chemical and Physical Properties of Ionomycin (Calcium Salt)**

| Property          | Value  | References |
|-------------------|--|------------|
| Molecular Formula | C <sub>41</sub> H <sub>70</sub> O <sub>9</sub> ·Ca   |            |
| Molecular Weight  | 747.07 g/mol   |            |
| Appearance        | Crystalline solid or translucent film.   |            |
| Solubility        | Soluble in DMSO (approx. 1.6-10 mg/ml) and ethanol (approx. 20 mg/ml). Sparingly soluble in aqueous buffers. |            |
| Storage           | Store at -20°C, desiccated and protected from light.   |            |
| Stability         | Lyophilized form is stable for at least 2 years. In solution, stable for up to 3-6 months at -20°C.          |            |

## Mechanism of Action and Signaling Pathways

**Ionomycin** acts as a mobile ion carrier, facilitating the transport of Ca<sup>2+</sup> across biological membranes, thereby increasing the cytosolic Ca<sup>2+</sup> concentration. This influx of calcium is a critical second messenger that triggers a variety of cellular responses, primarily through the activation of calcium-dependent enzymes.

### Ionomycin-Induced NFAT Activation

The primary signaling pathway activated by **ionomycin**-mediated calcium influx is the calcineurin-NFAT (Nuclear Factor of Activated T-cells) pathway.

- To cite this document: BenchChem. [Ionomycin: A Technical Guide to its Chemical Structure, Physical Properties, and Cellular Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1663694#chemical-structure-and-physical-properties-of-ionomycin>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)